

(2-Aminoethyl)urea hydrochloride safety data sheet

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Aminoethyl)urea hydrochloride

Cat. No.: B1341745

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An In-depth Technical Guide to the Safe Handling of (2-Aminoethyl)urea Hydrochloride

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **(2-Aminoethyl)urea hydrochloride** (CAS No: 858001-69-1). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The information herein is synthesized from available safety data sheets (SDS) and chemical databases to provide a cautious and thorough approach to safety.

Chemical Identity and Physicochemical Properties

(2-Aminoethyl)urea hydrochloride is a chemical compound used in research and development.^[1] Understanding its fundamental properties is the first step toward safe handling.

Property	Value	Source(s)
CAS Number	858001-69-1	[2] [3]
Molecular Formula	C ₃ H ₉ N ₃ O·HCl	[2]
Molecular Weight	139.58 g/mol	[2]
Appearance	Solid, powder	
Melting Point	139-140 °C	
Storage Temperature	Room temperature, dry, tightly closed container, under inert atmosphere	
Purity	Typically ≥95%	[4]

Hazard Identification: An Analysis of Discrepancies

A critical review of supplier safety data reveals conflicting classifications for **(2-Aminoethyl)urea hydrochloride**. This necessitates a cautious approach, adopting the most stringent precautions until harmonized data becomes available.

One supplier classifies the compound with the following hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Conversely, another safety data sheet states it is "Not a hazardous substance or mixture". This discrepancy may arise from different purity levels, the specific data sources used for classification, or a lack of comprehensive testing. For instance, the safety profile of the related compound, urea hydrochloride, indicates it is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[\[5\]](#)[\[6\]](#)

Expert Recommendation: In the absence of definitive, harmonized data, researchers should handle **(2-Aminoethyl)urea hydrochloride** as a hazardous substance. The precautionary

principle dictates that the more stringent classification should be followed. Therefore, assume the compound is an irritant to the skin, eyes, and respiratory system.

Protocols for Safe Handling and Storage

Adherence to rigorous handling protocols is essential to minimize exposure risk.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle the solid compound in a certified chemical fume hood to prevent inhalation of dust particles.[5]
- Eye Protection: Wear chemical safety goggles or a face shield that conforms to EN 166 or NIOSH standards.[6][7]
- Skin Protection:
 - Wear a lab coat and ensure it is fully buttoned.
 - Use chemically resistant, impermeable gloves (e.g., nitrile) tested for suitability.[5][7]
 - Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[5][7]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 143 approved respirator with a particulate filter.[7]

General Hygiene and Operational Practices

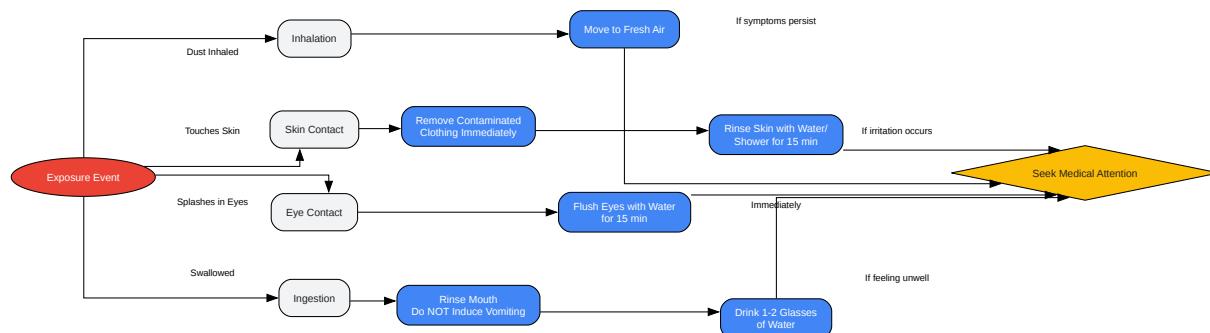
- Avoid dust formation during handling.[7]
- Do not eat, drink, or smoke in the laboratory.[6][7]
- Keep the container tightly closed when not in use.[5]
- Wash contaminated clothing before reuse.[6][7]

Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5][7]

Emergency Response Procedures

Immediate and appropriate action is critical in the event of an accidental exposure or spill. The following workflow outlines the necessary steps.



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Caption: Emergency response workflow for **(2-Aminoethyl)urea hydrochloride** exposure.

First-Aid Measures: Step-by-Step Protocols

- Inhalation: If dust is inhaled, immediately move the affected person to fresh air. If breathing is difficult or symptoms persist, seek medical attention.[8]

- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water or use a safety shower for at least 15 minutes.[9] If skin irritation develops, seek medical advice.[6]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids apart to ensure thorough rinsing.[8][9] Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
- Ingestion: If swallowed, rinse the mouth with water.[8] Have the person drink one or two glasses of water, provided they are conscious. Do NOT induce vomiting.[6][8] If the person feels unwell, call a poison center or doctor.[6]

Accidental Release Measures

- Small Spills: Wear appropriate PPE. Avoid generating dust. Carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal. Clean the affected area thoroughly.
- Large Spills: Evacuate the area. Prevent the material from entering drains or waterways. Wear full PPE, including respiratory protection. Collect the spilled material using methods that do not create dust (e.g., HEPA-filtered vacuum) and place it in a designated waste container.

Fire-Fighting Measures

- Extinguishing Media: For this substance, no limitations of extinguishing agents are given. Use media appropriate for the surrounding fire (water spray, foam, dry chemical, carbon dioxide).
- Special Hazards: In the event of a fire, hazardous decomposition products such as carbon oxides and nitrogen oxides may be released.[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Toxicological Profile and Disposal

Toxicology

Specific toxicological studies on **(2-Aminoethyl)urea hydrochloride** are not widely available.

The hazard classification is based on data from similar compounds and supplier-provided information.

- Acute Toxicity: While pure urea has very low acute toxicity[10], the hydrochloride salt form is classified as harmful if swallowed.[5][6]
- Irritation: It is considered a skin and eye irritant, and may cause respiratory tract irritation upon inhalation of dust.[5]
- Carcinogenicity/Mutagenicity: There is no data to suggest that this compound is carcinogenic or mutagenic.[5]

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the product to enter drains or sewers.[8] Waste containers should be properly labeled.

Conclusion

(2-Aminoethyl)urea hydrochloride is a valuable research chemical that must be handled with care. Due to conflicting safety information, researchers should adopt a conservative approach, treating it as a hazardous compound that can cause skin, eye, and respiratory irritation. By implementing robust engineering controls, wearing appropriate PPE, and being prepared for emergencies, the risks associated with its use can be effectively managed.

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- To cite this document: BenchChem. [(2-Aminoethyl)urea hydrochloride safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1341745#2-aminoethyl-urea-hydrochloride-safety-data-sheet]

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